

Physical properties of 3-Bromo-2-chlorothiophene

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Compound of Interest

Compound Name: 3-Bromo-2-chlorothiophene

Cat. No.: B1270748

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An In-depth Technical Guide to the Physical Properties of **3-Bromo-2-chlorothiophene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-Bromo-2-chlorothiophene**, a key intermediate in organic synthesis. The information presented is intended to support laboratory research, chemical process development, and safety assessments. All quantitative data is summarized for clarity, and generalized experimental protocols for key physical measurements are provided.

Chemical Identity and Structure

- IUPAC Name: **3-bromo-2-chlorothiophene**
- CAS Number: 40032-73-3[1][2]
- Molecular Formula: C₄H₂BrClS[1][2][3]
- Molecular Weight: 197.48 g/mol [1][2]
- Synonyms: 2-Chloro-3-bromothiophene, 3-bromo-2-chloro-thiophene[1][2]

Summary of Physical Properties

The physical characteristics of **3-Bromo-2-chlorothiophene** are critical for its handling, storage, and application in synthetic chemistry. The following table summarizes its key physical properties as reported in the literature.

Property	Value	Source(s)
Appearance	Clear, colorless to yellow or orange liquid	[2][4]
Boiling Point	70 °C at 9 mmHg73 °C at 11 mmHg195 °C (predicted)	[2][4][5]
Density	1.808 g/mL at 25 °C1.84 g/mL (Specific Gravity 20/20)	[2][4][5]
Refractive Index (n_D^{20})	1.6	[2][4][5]
Flash Point	102 °C	[4][5]
Purity	Typically >97.0% (GC)	[4][5]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place	[5]

Detailed Experimental Protocols (Generalized)

While specific experimental reports for determining the physical properties of this exact compound are not detailed in common literature, the following represents standard laboratory protocols for such measurements.

Determination of Boiling Point (Reduced Pressure)

The boiling point is a fundamental property for distillation and purification. For compounds like **3-Bromo-2-chlorothiophene**, which may have a high boiling point at atmospheric pressure, vacuum distillation is often employed.

Methodology:

- **Apparatus Setup:** Assemble a micro-distillation apparatus, including a small round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. Connect the apparatus to a vacuum pump with a manometer to monitor the pressure.
- **Sample Preparation:** Place a small volume of **3-Bromo-2-chlorothiophene** and a boiling chip or magnetic stir bar into the distillation flask.
- **Procedure:**
 - Gradually reduce the pressure within the apparatus to the desired level (e.g., 9-11 mmHg).
 - Begin heating the distillation flask gently using a heating mantle or oil bath.
 - Record the temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded pressure.
- **Data Reporting:** The boiling point should be reported along with the pressure at which it was measured (e.g., 73 °C / 11 mmHg).^[4]^[5]

Determination of Density

Density is a crucial parameter for reagent measurement and process calculations.

Methodology:

- **Apparatus:** A pycnometer (specific gravity bottle) of a known volume and a calibrated analytical balance are required.
- **Procedure:**
 - Measure the mass of the clean, dry pycnometer.
 - Fill the pycnometer with the sample liquid (**3-Bromo-2-chlorothiophene**), ensuring no air bubbles are present. The temperature should be controlled, typically at 25 °C.^[2]
 - Measure the mass of the filled pycnometer.

- The mass of the liquid is the difference between the two measurements.
- Calculation: Density (ρ) is calculated using the formula:
 - $\rho = \text{mass} / \text{volume}$
 - The result is reported in g/mL at the specified temperature.

Determination of Refractive Index

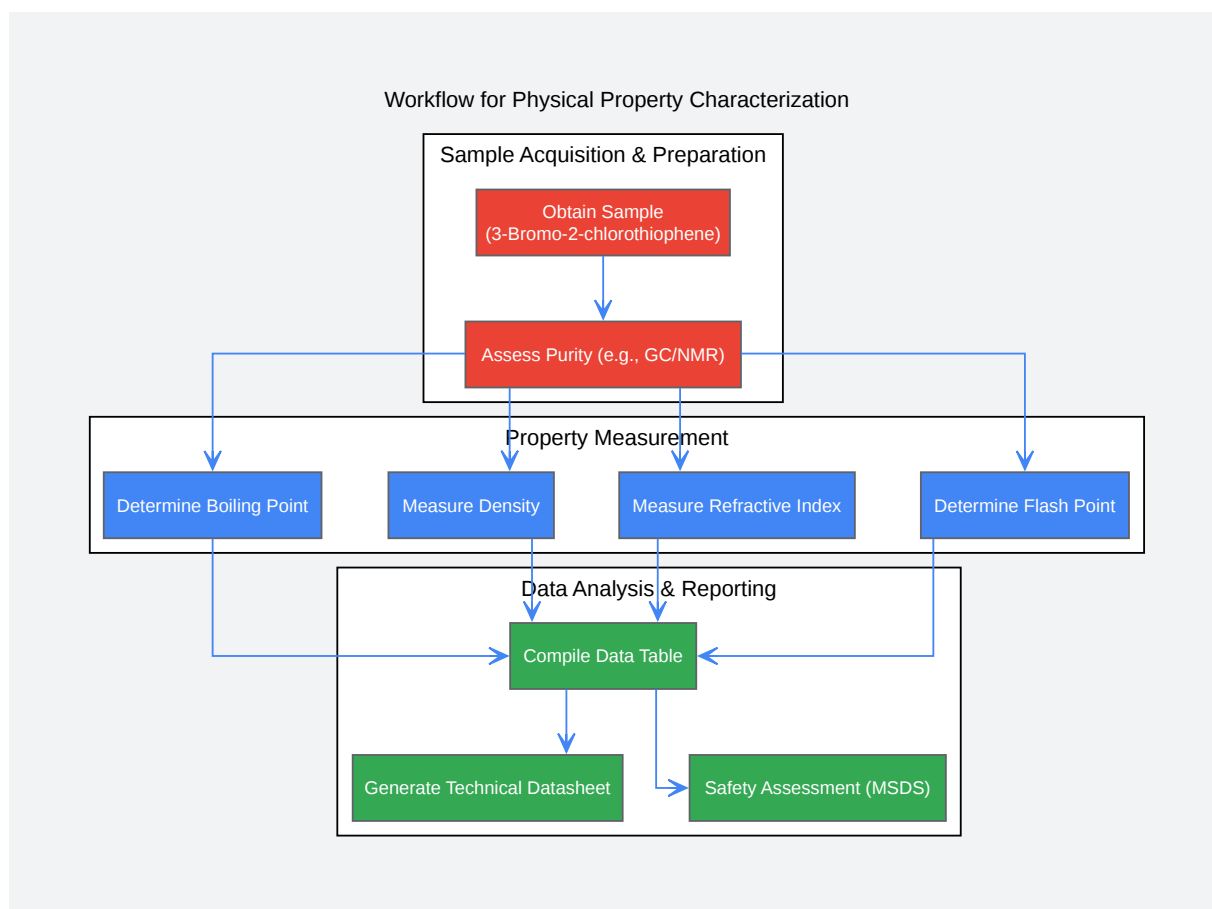
The refractive index is a characteristic property useful for identifying and assessing the purity of a liquid sample.

Methodology:

- Apparatus: A calibrated refractometer (e.g., an Abbé refractometer) is used. The instrument should be temperature-controlled, typically to 20 °C.
- Procedure:
 - Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
 - Place a few drops of **3-Bromo-2-chlorothiophene** onto the prism of the refractometer.
 - Close the prism and allow the sample to reach thermal equilibrium.
 - Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Data Reading: Read the refractive index value directly from the instrument's scale. The value is reported as n^{20}_D , indicating measurement at 20°C using the sodium D-line.^[2]

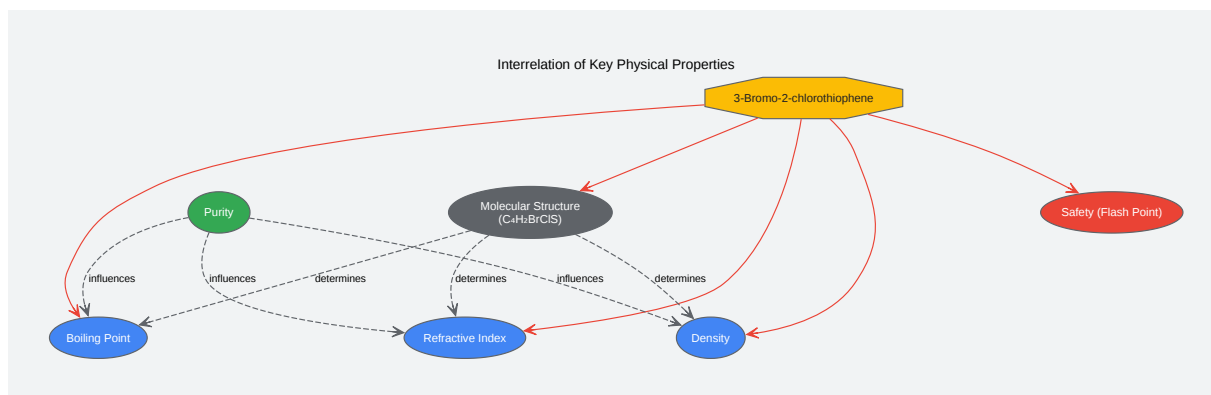
Visualized Workflows and Relationships

The following diagrams illustrate the logical flow of characterizing a chemical substance and the interrelation of its physical properties.



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Caption: A logical workflow for the characterization of a chemical's physical properties.



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Caption: Relationship diagram of **3-Bromo-2-chlorothiophene**'s core physical properties.

Safety and Handling

According to GHS classifications, **3-Bromo-2-chlorothiophene** is associated with several hazards.^[1]

- Hazard Statements:
 - H315: Causes skin irritation.^[1]
 - H319: Causes serious eye irritation.^[1]
 - H335: May cause respiratory irritation.^[1]
- Signal Word: Warning^[1]

- **Precautionary Measures:** Standard laboratory personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. All handling should be performed in a well-ventilated fume hood.

This guide serves as a technical resource for professionals working with **3-Bromo-2-chlorothiophene**. For all laboratory work, users should consult a comprehensive Safety Data Sheet (SDS) provided by the supplier.

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